

An In-depth Technical Guide to Pentacosanoic Acid: Properties, Metabolism, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentacosanoic acid*

Cat. No.: *B159125*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentacosanoic acid, a very-long-chain saturated fatty acid (VLCFA), is a critical molecule in lipid biochemistry. While not as abundant as its shorter-chain counterparts, its role in cellular structure and metabolism, particularly in the context of certain metabolic disorders, makes it a subject of significant interest for researchers and drug development professionals. This technical guide provides a comprehensive overview of **pentacosanoic acid**, including its chemical identity, physicochemical properties, biological significance, and detailed analytical methodologies.

Chemical Identity and Synonyms

The standard nomenclature and identifiers for **pentacosanoic acid** are crucial for accurate scientific communication and database searches.

Identifier	Value
IUPAC Name	Pentacosanoic acid [1] [2]
CAS Number	506-38-7 [1] [2] [3] [4] [5]
Synonyms	Hyenic acid, n-Pentacosanoic acid, Pentacosylic acid [1] [3] [5]

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **pentacosanoic acid** is essential for its handling, formulation, and analysis.

Property	Value	Source
Molecular Formula	C ₂₅ H ₅₀ O ₂	[3]
Molecular Weight	382.66 g/mol	[3]
Appearance	White to off-white solid	MedChemExpress
Melting Point	77-79 °C	Sigma-Aldrich
Boiling Point	265 °C at 10 mmHg	Sigma-Aldrich
Solubility	Soluble in chloroform and hot benzene. Insoluble in water.	Cayman Chemical

Biological Significance and Metabolism

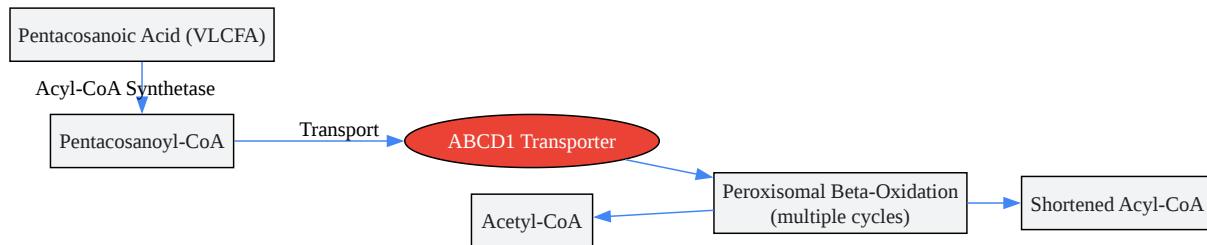
Pentacosanoic acid is a naturally occurring fatty acid found in various plant and animal lipids. [5] As a very-long-chain fatty acid, its metabolism is primarily confined to peroxisomes, a key distinction from the mitochondrial beta-oxidation of shorter-chain fatty acids.

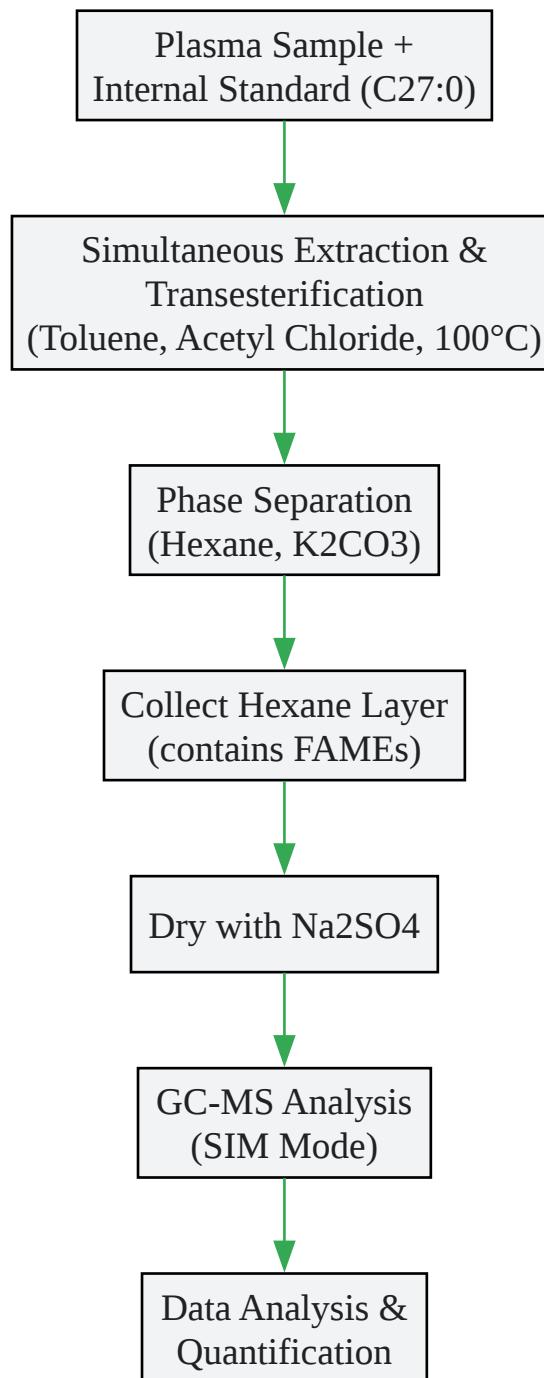
The metabolism of **pentacosanoic acid** and other VLCFAs is critical for maintaining cellular homeostasis. A defect in the transport of VLCFAs into the peroxisome, caused by mutations in the ABCD1 gene, leads to a rare and serious genetic disorder called X-linked adrenoleukodystrophy (X-ALD). In X-ALD, the accumulation of VLCFAs, including **pentacosanoic acid**, in tissues and body fluids, particularly in the brain and adrenal glands, is a key pathogenic feature. This accumulation is believed to contribute to the demyelination and neuroinflammation characteristic of the disease.

Peroxisomal Beta-Oxidation of Very-Long-Chain Fatty Acids

The breakdown of **pentacosanoic acid** occurs via the peroxisomal beta-oxidation pathway. This process involves a series of enzymatic reactions that shorten the fatty acid chain by two

carbons in each cycle, producing acetyl-CoA.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Structures of the human peroxisomal fatty acid transporter ABCD1 in a lipid environment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. lipidmaps.org [lipidmaps.org]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pentacosanoic Acid: Properties, Metabolism, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159125#pentacosanoic-acid-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com